

Stat3-IN-15 stock solution preparation and storage

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Compound of Interest

Compound Name: Stat3-IN-15

Cat. No.: B10861973

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Application Notes and Protocols for Stat3-IN-15

Topic: **Stat3-IN-15** Stock Solution Preparation and Storage Target Audience: Researchers, scientists, and drug development professionals.

Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical transcription factor involved in numerous cellular processes, including cell growth, proliferation, and apoptosis.[1][2][3] Dysregulation of the STAT3 signaling pathway is implicated in various diseases, particularly in cancer and fibrotic conditions.[4][5] **Stat3-IN-15** is a potent and orally active inhibitor of STAT3.[4][6] It functions by inhibiting the phosphorylation of STAT3, thereby preventing its activation, dimerization, and subsequent nuclear translocation.[4] This inhibition blocks the expression of downstream target genes involved in disease progression.[5]

These application notes provide detailed protocols for the preparation and storage of **Stat3-IN-15** stock solutions to ensure its stability and efficacy for in vitro and in vivo research applications.

Quantitative Data Summary

The following tables summarize the key chemical properties, solubility, and recommended storage conditions for **Stat3-IN-15**.

Table 1: Chemical Properties of **Stat3-IN-15**

Property	Value
Purity	98.99%
Target	STAT3
IC ₅₀	0.47 μ M (for NIH-3T3 cell proliferation)
Mechanism of Action	Inhibits STAT3 phosphorylation

Source: MedchemExpress.com[4]

Table 2: Solubility of **Stat3-IN-15**

Solvent	Concentration	Notes
DMSO	10 mM	Recommended for creating concentrated stock solutions.

Source: MedchemExpress.com[4]

Table 3: Recommended Storage of **Stat3-IN-15** Stock Solution

Storage Temperature	Shelf Life	Recommendations
-20°C	1 month	Suitable for short-term storage.
-80°C	6 months	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

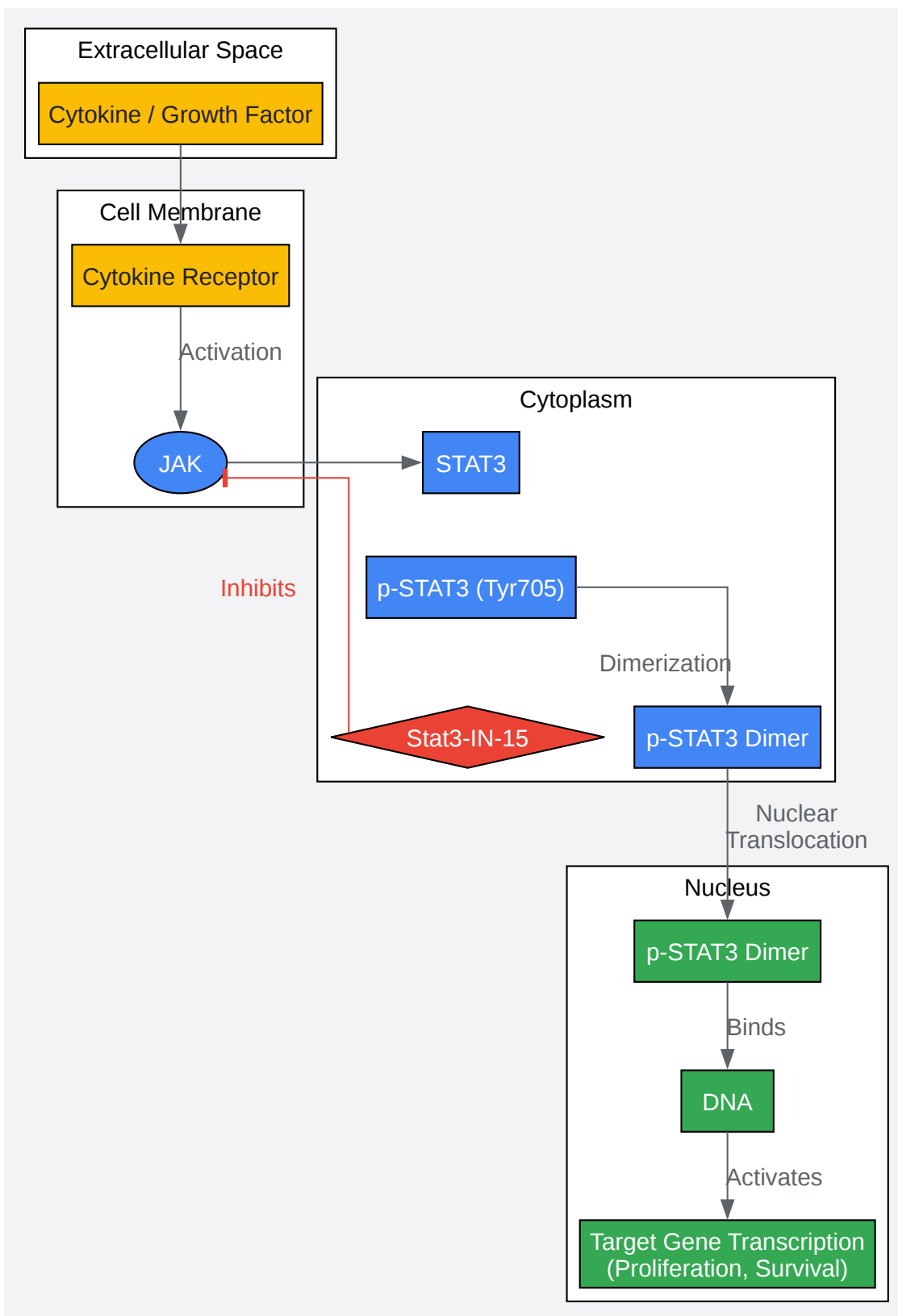
Source: MedchemExpress.com[4]

Mechanism of Action and Signaling Pathway

STAT3 is a latent cytoplasmic transcription factor that is activated in response to cytokines and growth factors.[1][2] Upon ligand binding to its receptor, associated Janus kinases (JAKs) are

activated and phosphorylate STAT3 on a critical tyrosine residue (Tyr705).[1] This phosphorylation event induces the formation of STAT3 homodimers, which then translocate to the nucleus.[7] In the nucleus, the STAT3 dimer binds to specific DNA sequences to regulate the transcription of target genes involved in cell survival, proliferation, and inflammation.[5][8]

Stat3-IN-15 exerts its inhibitory effect by preventing the phosphorylation of STAT3.[4] This action blocks the entire downstream signaling cascade, making it a valuable tool for studying STAT3-dependent processes and as a potential therapeutic agent.



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Caption: STAT3 signaling pathway and inhibition by **Stat3-IN-15**.

Experimental Protocols

Materials Required

- **Stat3-IN-15** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile tips

Protocol for Preparing a 10 mM Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **Stat3-IN-15** in DMSO.

Workflow Diagram:



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Caption: Workflow for **Stat3-IN-15** stock solution preparation.

Step-by-Step Procedure:

- Preparation: Before starting, ensure the workspace is clean. Allow the **Stat3-IN-15** powder and DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh a precise amount of **Stat3-IN-15** powder (e.g., 1 mg) using a calibrated analytical balance and place it into a sterile microcentrifuge tube.

- Solvent Calculation: Calculate the volume of DMSO required to achieve the desired 10 mM concentration. The molecular weight of **Stat3-IN-15** is needed for this calculation.
 - Note: As the exact molecular weight can vary slightly between batches or forms, always refer to the value provided on the product's certificate of analysis. For this example, a hypothetical molecular weight (MW) of 450.5 g/mol will be used.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example Calculation for 1 mg of **Stat3-IN-15**:
 - Mass = 1 mg = 0.001 g
 - Concentration = 10 mM = 0.010 mol/L
 - MW = 450.5 g/mol
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 450.5 \text{ g/mol}) = 0.0002219 \text{ L}$
 - Volume (μL) = 221.9 μL
- Dissolution: Using a calibrated pipette, add the calculated volume (221.9 μL) of anhydrous DMSO to the microcentrifuge tube containing the **Stat3-IN-15** powder.
- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved and the solution is clear. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile cryovials.[\[4\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store immediately at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[\[4\]](#)

Note: When preparing working solutions for cell culture experiments, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity. Perform a vehicle control experiment in parallel.

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